

Technical Support Center: At-Home Pregnanediol Glucuronide (PdG) Test Strips

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Compound of Interest

Compound Name: *Pregnanediol 3-glucuronide*

Cat. No.: *B10795694*

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This technical support center is designed for researchers, scientists, and drug development professionals to enhance the accuracy and reliability of at-home Pregnanediol Glucuronide (PdG) test strips in a research setting.

Troubleshooting Guide

This guide addresses specific issues that may arise during the use of at-home PdG test strips.

Issue	Potential Cause	Recommended Action
False Negative Result	Diluted urine sample	Use first-morning urine, as it is the most concentrated. Avoid excessive fluid intake before sample collection.[1]
Testing too early in the luteal phase	Begin testing 7-10 days after the luteinizing hormone (LH) surge to allow PdG levels to rise sufficiently.[2]	
Low individual PdG threshold	Some individuals may not metabolize progesterone into PdG at levels that meet the test's threshold, despite ovulating.[3][4][5] Consider using a more sensitive quantitative test or correlating with serum progesterone.	
Faulty test strip	Ensure the test strip is not expired and has been stored correctly, away from direct sunlight, moisture, and heat.[3]	
False Positive Result	Progesterone supplementation	Exogenous progesterone will be metabolized to PdG, leading to a positive result that does not reflect endogenous production.[1][6]
Luteinized Unruptured Follicle Syndrome (LUFS)	In LUFS, a follicle can produce progesterone without releasing an egg, leading to elevated PdG levels without ovulation. [1][7]	
Testing too early or late in the cycle	Testing outside the recommended window can	

lead to misinterpretation of results.[8]

Faint Test Line

Low PdG levels

A faint line may indicate that PdG levels are close to the detection threshold of the test. [5] Continue testing over the next few days to observe any changes.

"Weak" ovulation

Ovulation may have occurred, but progesterone (and subsequently PdG) levels are not robust. This may be indicated by 1-2 positive tests or tests that are lighter than the baseline.[9][10]

User interpretation

A faint line is still considered a line. For many PdG tests, the presence of any test line, no matter how faint, indicates a negative result.[6][11] Refer to the manufacturer's instructions for interpretation.

Inconsistent Results

Variability in urine concentration

Test at the same time each day, preferably with the first-morning urine, to ensure consistency.[3][5]

Hormonal fluctuations

PdG levels can vary from cycle to cycle due to factors like stress, diet, and sleep.[3][5] Consistent tracking over multiple cycles is recommended.

Improper test procedure

Ensure the test strip is dipped in the urine for the correct

amount of time and read within
the specified window.[12]

Frequently Asked Questions (FAQs)

1. What is the principle behind at-home PdG test strips?

At-home PdG test strips are lateral flow immunoassays that detect the presence of pregnanediol glucuronide (PdG), the primary metabolite of progesterone found in urine.[8][12] After ovulation, the corpus luteum produces progesterone, which is then metabolized by the liver and excreted in the urine as PdG. A positive PdG test indicates a rise in progesterone, which is used to confirm that ovulation has occurred.[7][13]

2. How do I interpret the results of a PdG test strip?

Result interpretation can vary by brand, but a common format is:

- **Positive Result:** One line (the control line) is visible. This indicates that PdG levels are above the test's threshold (typically 5 µg/mL).[3][4][8]
- **Negative Result:** Two lines (both the control and test lines) are visible. This means PdG levels are below the test's threshold.[3][4][8]
- **Invalid Result:** No control line appears. The test should be discarded and a new one used.[3]

3. When is the optimal time to begin PdG testing?

It is recommended to start testing 7-10 days after a positive LH test (ovulation predictor kit) or suspected ovulation.[2] This timing allows for progesterone levels to rise sufficiently to be detected as PdG in the urine.

4. Can medications or medical conditions interfere with PdG test results?

Yes, certain factors can affect the results:

- **Progesterone Supplements:** Will cause a false positive.[1][6]

- Fertility Medications: Can impact hormone levels and affect results.[\[3\]](#)[\[5\]](#)
- Medical Conditions: Conditions that affect hormone levels, such as Polycystic Ovary Syndrome (PCOS), can lead to inconsistent results.[\[14\]](#)
- Lifestyle Factors: Stress, diet, and sleep can influence hormone levels and potentially affect test outcomes.[\[3\]](#)[\[5\]](#)

5. How accurate are at-home PdG test strips?

The accuracy of at-home PdG test strips can be high when used correctly. Studies have shown that a urinary PdG threshold of >5µg/mL for three consecutive days following an LH surge can identify ovulation with 100% specificity.[\[15\]](#) However, sensitivity can vary. One study showed that a 5µg/mL threshold test confirmed ovulation in 82.4% of cycles.[\[15\]](#)

Data Presentation

Table 1: Performance Characteristics of a 5 µg/mL PdG Test Strip

Metric	Value	Condition	Source
Specificity	100%	Three consecutive positive tests after an LH surge	[15] [16]
Sensitivity	85%	Three consecutive positive tests after a positive LH test	[16]
Confirmation Rate	82.4%	Percentage of cycles with a positive PdG test	[15]

Table 2: Correlation Between Urine PdG and Serum Progesterone

Study Finding	Details	Source
High Correlation	Studies show a strong correlation between urine PdG and serum progesterone levels, indicating that urine tests can be a reliable proxy for blood tests in confirming ovulation.	[9] [11] [14]
Clinical Agreement	In a study comparing serum progesterone and a home-use device measuring urinary PdG, all data points indicating ovulation via serum levels (>3 ng/ml) were also confirmed by urinary PdG levels (>5 µg/ml).	[11]

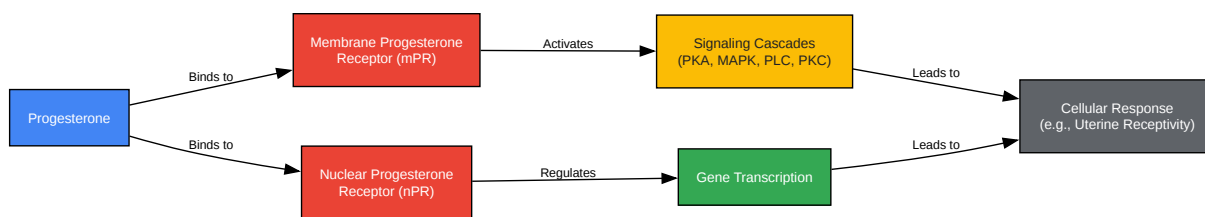
Experimental Protocols

Protocol for a Clinical Study Using At-Home PdG Test Strips

- Participant Selection: Recruit participants with regular menstrual cycles (e.g., 25-35 days). Exclude individuals using hormonal contraception or those with conditions known to affect ovulation.[\[17\]](#)
- Baseline Testing: Participants should perform a baseline PdG test on day 5 of their menstrual cycle to establish their negative result appearance.[\[11\]](#)
- Ovulation Prediction: Participants will use a daily LH test (ovulation predictor kit) starting from a predetermined cycle day (e.g., day 10) to identify the LH surge.
- PdG Testing: Beginning 7 days after the first positive LH test, participants will perform a daily PdG test for 4 consecutive days using their first-morning urine.
- Sample Collection: A urine sample should be collected in a clean, dry container. The test strip is then dipped into the urine for the manufacturer-specified time (e.g., 5-10 seconds).[\[12\]](#)

- **Result Interpretation:** The result should be read within the time frame indicated by the manufacturer (e.g., 5-10 minutes).[12] Results should be documented with photographs for independent review.
- **Data Analysis:** Correlate the PdG test results with other ovulation confirmation methods, such as serum progesterone levels or basal body temperature tracking.

Mandatory Visualization



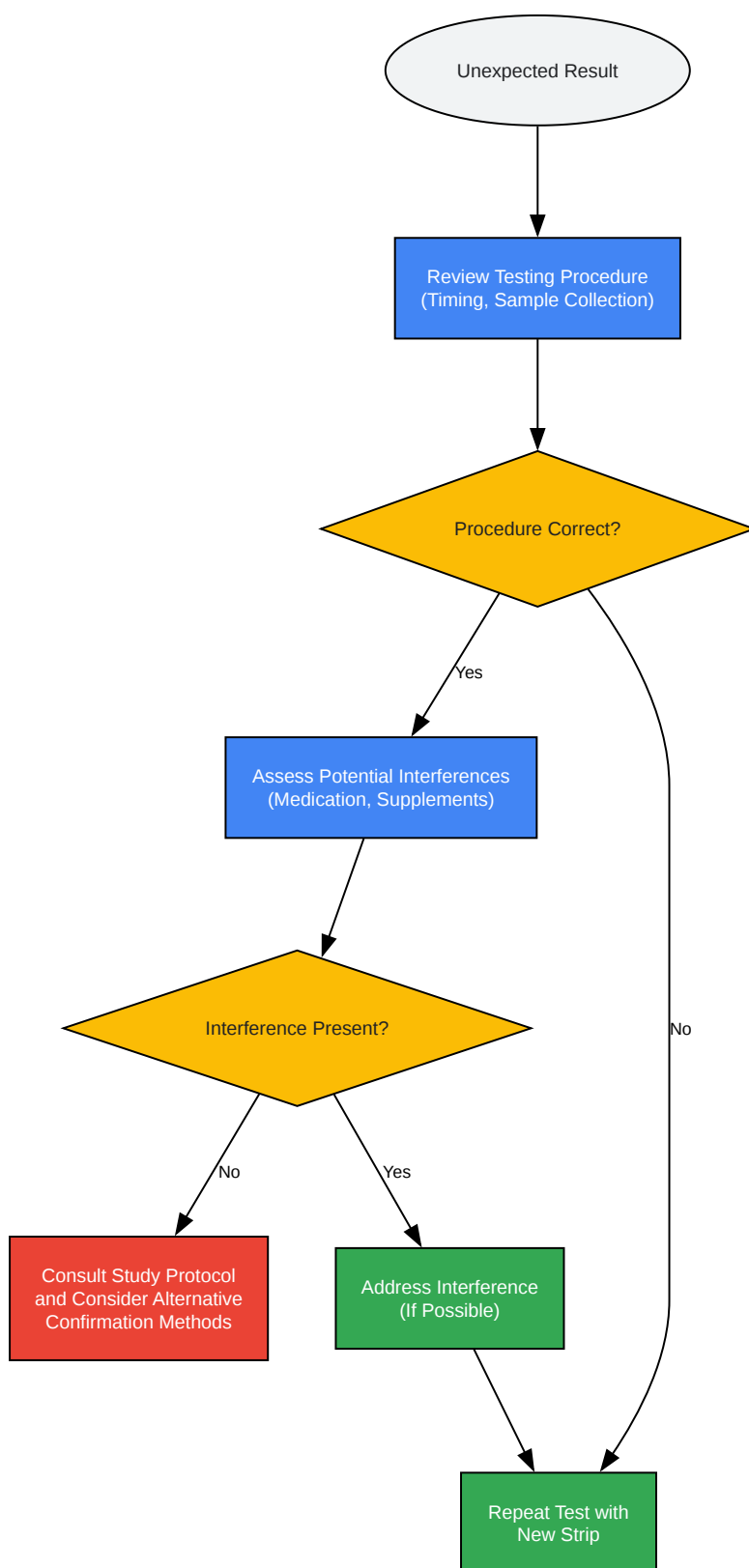
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Caption: Progesterone signaling through membrane and nuclear receptors.



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Caption: Experimental workflow for at-home PdG test strips.



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Caption: Logical troubleshooting flow for unexpected PdG test results.

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References

- 1. researchgate.net [researchgate.net]
- 2. How To Troubleshoot Lateral Flow Tests | Technology Networks [technologynetworks.com]
- 3. researchgate.net [researchgate.net]
- 4. ClinicalTrials.gov [clinicaltrials.gov]
- 5. csde.washington.edu [csde.washington.edu]
- 6. proovtest.com [proovtest.com]
- 7. researchgate.net [researchgate.net]
- 8. Progesterone Signaling Mechanisms in Brain and Behavior - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Urine Progesterone Level as a Diagnostics Tool to Evaluate the Need for Luteal Phase Rescue in Hormone Replacement Therapy Frozen Embryo Transfer Cycles - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Progesterone Pathway [gentarget.com]
- 11. academic.oup.com [academic.oup.com]
- 12. premom.com [premom.com]
- 13. lateralflow.antiteck.com [lateralflow.antiteck.com]
- 14. shop.miracare.com [shop.miracare.com]
- 15. Pilot Evaluation of a New Urine Progesterone Test to Confirm Ovulation in Women Using a Fertility Monitor - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Pilot observational prospective cohort study on the use of a novel home-based urinary pregnanediol 3-glucuronide (PDG) test to confirm ovulation when used as adjunct to fertility awareness methods (FAMs) stage 1 - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Use of a Home-based PDG Urine Test to Confirm Ovulation [ctv.veeva.com]
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